

protocol for handling and storage of anhydrous Trisilylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trisilylamine*

Cat. No.: *B1208238*

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Application Notes and Protocols for Anhydrous Trisilylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of anhydrous **Trisilylamine** ($(\text{SiH}_3)_3\text{N}$). Due to its hazardous nature, strict adherence to these guidelines is crucial to ensure personnel safety and experimental integrity.

Introduction

Trisilylamine is a highly reactive and flammable organosilicon compound used as a precursor in the deposition of silicon nitride and silicon oxide films, particularly in the semiconductor industry.^[1] Its high sensitivity to moisture and air necessitates specialized handling and storage procedures.^[2] This document outlines the necessary precautions and protocols for its safe use in a laboratory setting.

Hazards and Safety Precautions

Trisilylamine is classified as a highly flammable liquid and vapor that reacts violently with water.^{[3][4]} It is fatal if inhaled and causes severe skin burns and eye damage.^{[2][5]} The compound has a notable tendency to accumulate static charge, which can lead to ignition.^{[3][5]}

Emergency Procedures:

- Inhalation: Remove the victim to fresh air immediately and keep them at rest in a position comfortable for breathing. Seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical advice.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.[6]
- Spills: Evacuate the area. Eliminate all ignition sources. Use non-sparking tools and absorbent, inert material for cleanup. Prevent entry into sewers and public waters.[3][5]
- Fire: Use dry chemical, carbon dioxide, or foam extinguishers. Do not use water, as it reacts violently with **Trisilylamine**. [3][4]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Trisilylamine**. This includes:

- Hand Protection: Neoprene or nitrile rubber gloves.[5]
- Eye Protection: Chemical goggles and a face shield. Contact lenses should not be worn.[5]
- Skin and Body Protection: A flame-retardant lab coat and chemically resistant apron or full-body suit.[5]
- Respiratory Protection: A NIOSH-certified combination organic vapor/amine gas respirator is required when working outside of a glovebox or fume hood.[3][5]

Quantitative Data Summary

Property	Value	Citation(s)
CAS Number	13862-16-3	[2]
Molecular Formula	(SiH ₃) ₃ N	[4]
Appearance	Colorless liquid	[4]
Boiling Point	52°C	[2][4]
Melting Point	-106°C	[4]
Density	0.895 g/cm ³	[3][4]
Vapor Pressure	109 mm Hg @ 0°C	[3]
Solubility	Soluble in hydrocarbon solvents.	[4]
Incompatible Materials	Acids, alcohols, metal salts, oxidizing agents, peroxides, platinum.	[3][5]

Experimental Protocols

5.1. Storage Protocol

- Store anhydrous **Trisilylamine** in a tightly sealed, dedicated container, preferably the original manufacturer's container.
- The storage area must be a cool, dry, and well-ventilated location, away from heat, sparks, open flames, and direct sunlight.[3][4]
- Store locked up in a designated area for flammable and reactive materials.[5][7]
- Ensure the storage area has explosion-proof electrical equipment and lighting.[3][4]
- Do not store with incompatible materials such as acids, alcohols, oxidizing agents, or combustible materials.[4][5]
- The container must be stored under an inert atmosphere (e.g., nitrogen or argon).[3]

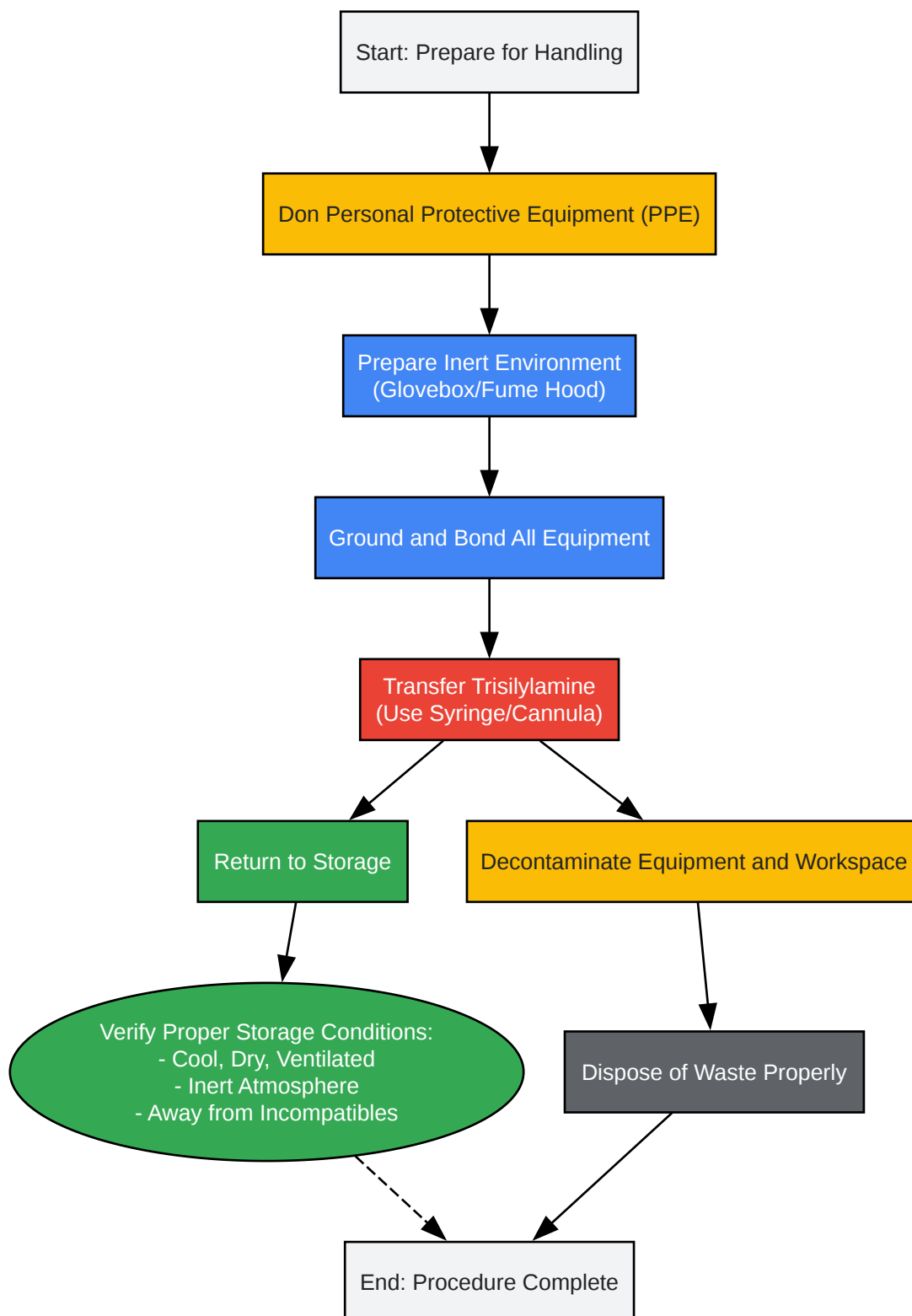
5.2. Handling and Dispensing Protocol

All handling of anhydrous **Trisilylamine** must be performed under an inert atmosphere, such as in a glovebox or a fume hood with an inert gas supply.^{[3][5]}

- Preparation:
 - Ensure all glassware and equipment are thoroughly dried in an oven and cooled under a stream of dry inert gas before use.
 - Purge the glovebox or reaction setup with a dry, inert gas (e.g., nitrogen or argon) to remove air and moisture.
 - Ground and bond all containers and receiving equipment to prevent static discharge.^{[3][5]}
- Transferring the Liquid:
 - Use a syringe or cannula that has been purged with inert gas for transferring the liquid.
 - Slowly draw the desired amount of **Trisilylamine** into the syringe.
 - Ensure there are no gas bubbles in the syringe before dispensing.
 - Dispense the liquid slowly into the reaction vessel against the inner wall to minimize splashing.
- Post-Handling:
 - Tightly seal the **Trisilylamine** container under an inert atmosphere.
 - Clean any residual **Trisilylamine** from the syringe or cannula by rinsing with a compatible anhydrous solvent (e.g., a hydrocarbon solvent) under an inert atmosphere. The rinsate should be treated as hazardous waste.
 - Wash hands and any exposed skin thoroughly with soap and water after handling.^[5]

Visualization of Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of anhydrous **Trisilylamine**.



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Caption: Logical workflow for handling and storing anhydrous **Trisilylamine**.

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